

Discovery and significance of 10-Methoxy-10-oxodecanoic acid

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Compound of Interest

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An In-Depth Technical Guide to **10-Methoxy-10-oxodecanoic Acid**: From Synthesis to Potential Biological Significance

Authored by a Senior Application Scientist

This technical guide provides a comprehensive overview of **10-Methoxy-10-oxodecanoic acid**, also known as monomethyl sebacate. It is intended for researchers, scientists, and drug development professionals, offering in-depth insights into its chemical properties, synthesis, industrial applications, and emerging biological relevance. This document moves beyond a simple recitation of facts to explain the causality behind its utility and potential, grounding all claims in verifiable scientific literature.

Introduction and Strategic Overview

10-Methoxy-10-oxodecanoic acid is the monomethyl ester of sebacic acid, a naturally occurring C10 dicarboxylic acid. Its bifunctional nature, possessing both a terminal carboxylic acid and a methyl ester group, makes it a valuable chemical intermediate in various industrial processes. While the diester, dimethyl sebacate, has been extensively utilized, the unique reactivity of the monoester offers distinct advantages in polymer chemistry and as a specialty plasticizer.

Recent metabolomic studies have also identified sebacic acid and its derivatives in biological systems, hinting at a previously unappreciated physiological role. This guide will explore both

the established industrial significance and the nascent biological understanding of this molecule, providing a holistic perspective for future research and development.

Discovery and Historical Context

The history of **10-Methoxy-10-oxodecanoic acid** is intrinsically linked to its parent compound, sebacic acid. Sebacic acid was first characterized in the 19th century, with its name derived from the Latin sebum (tallow), reflecting its fatty origins.^[1] It is primarily derived from castor oil, a renewable resource, making it a key platform chemical in green chemistry.^{[2][3]}

The development of sebacic acid esters, including the monomethyl and dimethyl esters, arose from the need for high-performance lubricants, plasticizers, and monomers for polyamides and polyesters.^{[1][2]} While a specific "discovery" event for **10-Methoxy-10-oxodecanoic acid** is not well-documented in the literature, its synthesis and characterization are a logical extension of the broader research into the esterification of dicarboxylic acids for industrial applications.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **10-Methoxy-10-oxodecanoic acid** is essential for its application in both industrial and research settings.

Property	Value	Source
IUPAC Name	10-methoxy-10-oxodecanoic acid	[4]
Synonyms	Monomethyl sebacate, Methyl hydrogen sebacate	[4][5]
CAS Number	818-88-2	[6]
Molecular Formula	C11H20O4	[4]
Molecular Weight	216.27 g/mol	[4]
Appearance	White crystalline powder/solid	[4][6]
Melting Point	41-44 °C	[5]
Boiling Point	168-170 °C at 3 mm Hg	[5]
Solubility	Poorly soluble in water; soluble in ethanol and diethyl ether.	[1]

Synthesis and Manufacturing

The primary route to **10-Methoxy-10-oxodecanoic acid** is the direct esterification of sebacic acid with methanol. This reaction proceeds in a stepwise manner, with the formation of the monoester being the initial product, followed by the formation of the diester, dimethyl sebacate. [7]

Reaction Mechanism and Kinetics

The esterification of sebacic acid with methanol is a reversible reaction that can be catalyzed by an acid or carried out under high temperature and pressure.[7][8] The reaction proceeds in two consecutive steps:

- Sebacic Acid + Methanol \rightleftharpoons **10-Methoxy-10-oxodecanoic acid** + Water
- 10-Methoxy-10-oxodecanoic acid** + Methanol \rightleftharpoons Dimethyl sebacate + Water

Kinetic studies have shown that the rate constant for the formation of the diester is typically higher than that for the monoester, meaning that careful control of reaction conditions is necessary to maximize the yield of the desired monomethyl ester.^[7]

Experimental Protocol: Non-Catalytic Esterification in Supercritical Methanol

This protocol is based on the findings of Narayan and Madras (2017), who investigated the non-catalytic esterification of sebacic acid.^{[7][8]} This method avoids the use of external catalysts, aligning with green chemistry principles.

Materials:

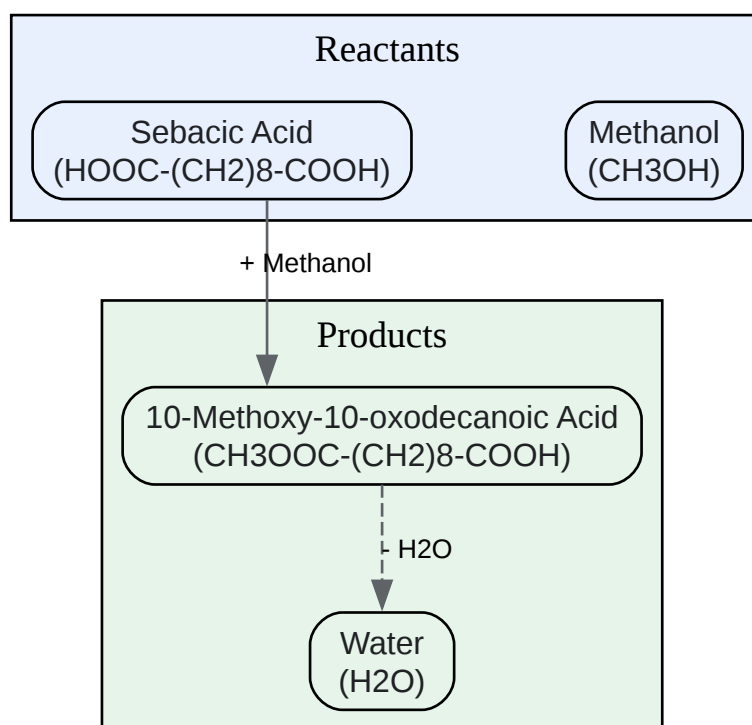
- Sebacic acid (>98% purity)
- Methanol (>99.5% purity)
- High-pressure batch reactor

Procedure:

- Accurately weigh sebacic acid and add it to the high-pressure reactor.
- Add a specific molar ratio of methanol to sebacic acid (e.g., 5:1).^[8]
- Seal the reactor and begin heating to the desired reaction temperature (e.g., 623 K).^[8]
- Allow the reaction to proceed for a specific duration (e.g., 25 minutes).^[8]
- After the reaction time, rapidly cool the reactor to quench the reaction.
- The product mixture, containing unreacted sebacic acid, **10-Methoxy-10-oxodecanoic acid**, and dimethyl sebacate, can be analyzed by gas chromatography (GC) to determine the yield of the monoester.

Causality of Experimental Choices:

- Supercritical Methanol: Using methanol above its critical temperature and pressure enhances its solvation properties and reaction rates, eliminating the need for a catalyst.[8]
- Molar Ratio: Varying the molar ratio of methanol to sebacic acid allows for control over the extent of esterification. A lower ratio can favor the formation of the monoester.[8]
- Temperature and Time: These parameters are optimized to achieve a high yield of the monoester while minimizing the formation of the diester byproduct.[8]



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Caption: Synthesis of **10-Methoxy-10-oxodecanoic acid**.

Industrial Significance and Applications

The bifunctional nature of **10-Methoxy-10-oxodecanoic acid** makes it a versatile intermediate in the chemical industry.[6]

Monomer for Advanced Polyesters

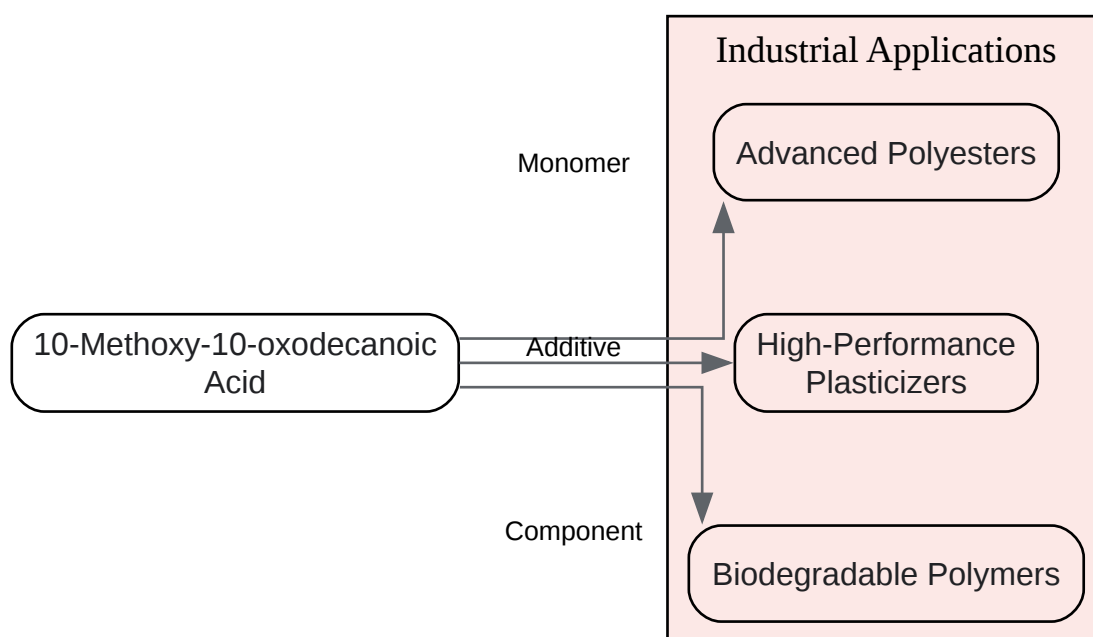
One of the primary applications of monomethyl sebacate is as a monomer in the synthesis of polyesters.[7] The presence of both a carboxylic acid and an ester group allows for precise control over the polymer architecture. The sebacate backbone imparts flexibility and impact resistance to the resulting polymer.[6]

High-Performance Plasticizer

10-Methoxy-10-oxodecanoic acid can also function as a plasticizer, an additive that increases the flexibility and durability of polymers.[7] Its molecular structure allows it to effectively disrupt polymer chain interactions, reducing brittleness.

Role in Biodegradable Polymers

With the growing demand for sustainable materials, **10-Methoxy-10-oxodecanoic acid** is gaining importance in the production of biodegradable polymers.[7] Its derivation from renewable castor oil and its ability to be incorporated into polymer backbones that can be broken down by microorganisms make it an attractive component for green plastics.



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Caption: Industrial applications of **10-Methoxy-10-oxodecanoic acid**.

Biological Significance and Future Directions

While the industrial applications of **10-Methoxy-10-oxodecanoic acid** are well-established, its biological role is an emerging area of research.

Presence in Human Metabolism

The Human Metabolome Database lists "Sebacic acid monomethyl ester" as a compound detected in human blood and urine, classifying it as a medium-chain fatty acid. This suggests that it is either endogenously produced or a metabolite of dietary components.

Link to Sebacic Acid Metabolism and Aging

Recent research has identified sebacic acid as a potential biomarker for liver aging.^[9] A study found that while sebacic acid levels decrease in the plasma of older humans and aged mice, they increase in the livers of aged mice, suggesting a role in energy production via acetyl-CoA formation during the aging process.^[9] As a direct metabolite, **10-Methoxy-10-oxodecanoic acid** is likely involved in these metabolic pathways.

Potential Signaling Pathways

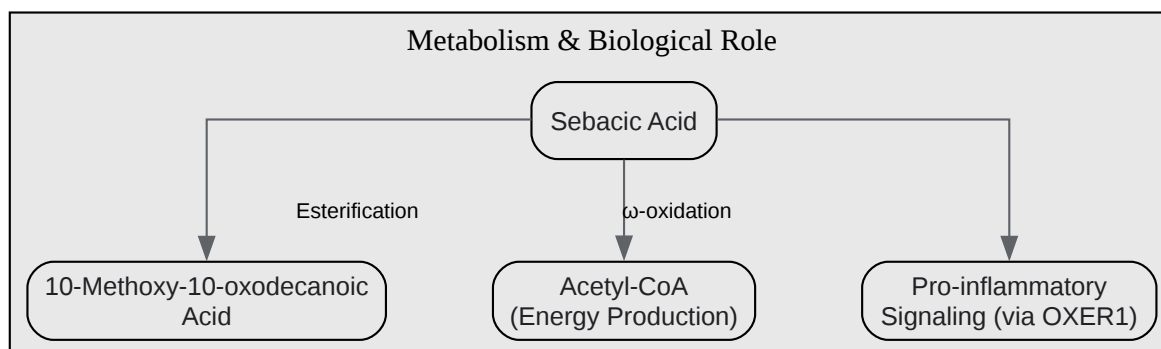
The parent compound, sebacic acid, has been shown to be converted by human neutrophils into a potent activator of pro-inflammatory cells through the OXER1 receptor.^[10] It is plausible that its monomethyl ester could also serve as a substrate for enzymatic modification or interact with cellular signaling pathways, although this has yet to be directly investigated.

Future Research in Drug Development

The presence of **10-Methoxy-10-oxodecanoic acid** in human metabolism and the biological activity of its parent compound suggest several avenues for future research in drug development:

- **Biomarker Discovery:** Investigating the correlation between the levels of **10-Methoxy-10-oxodecanoic acid** and various disease states, particularly age-related and metabolic disorders.
- **Therapeutic Potential:** Exploring whether modulation of the metabolic pathways involving this molecule could have therapeutic benefits.

- **Drug Delivery:** The physicochemical properties of this molecule could be leveraged in the design of prodrugs or lipid-based drug delivery systems.



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Caption: Potential biological roles of sebacic acid and its derivatives.

Conclusion

10-Methoxy-10-oxodecanoic acid is a molecule with a dual identity. On one hand, it is a versatile and valuable chemical intermediate with established applications in the polymer and materials science industries. Its renewable sourcing and role in biodegradable polymers position it as a key player in the future of sustainable chemistry. On the other hand, its presence in human metabolism and the emerging biological activities of its parent compound, sebacic acid, open up exciting new avenues for research in medicine and drug development. This guide has provided a comprehensive overview of the current state of knowledge, highlighting the scientific principles that underpin its significance and pointing the way toward future discoveries.

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